

# Application Notes and Protocols for the Quantification of Cannabichromevarin (CBCV)

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## Compound of Interest

Compound Name: *Cannabichromevarin*

Cat. No.: *B3427195*

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## Introduction

**Cannabichromevarin** (CBCV) is a naturally occurring phytocannabinoid found in the *Cannabis sativa* plant. As a propyl homolog of cannabichromene (CBC), CBCV is gaining interest within the research community for its potential therapeutic properties, which are believed to be distinct from those of the more well-known cannabinoids like THC and CBD. Accurate and precise quantification of CBCV in various matrices, including plant material, extracts, and biological samples, is crucial for research, quality control, and the development of new therapeutic agents.

These application notes provide detailed protocols for the quantification of CBCV using three common analytical techniques: High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Additionally, a summary of quantitative data and a diagram of the putative signaling pathway of CBCV are presented.

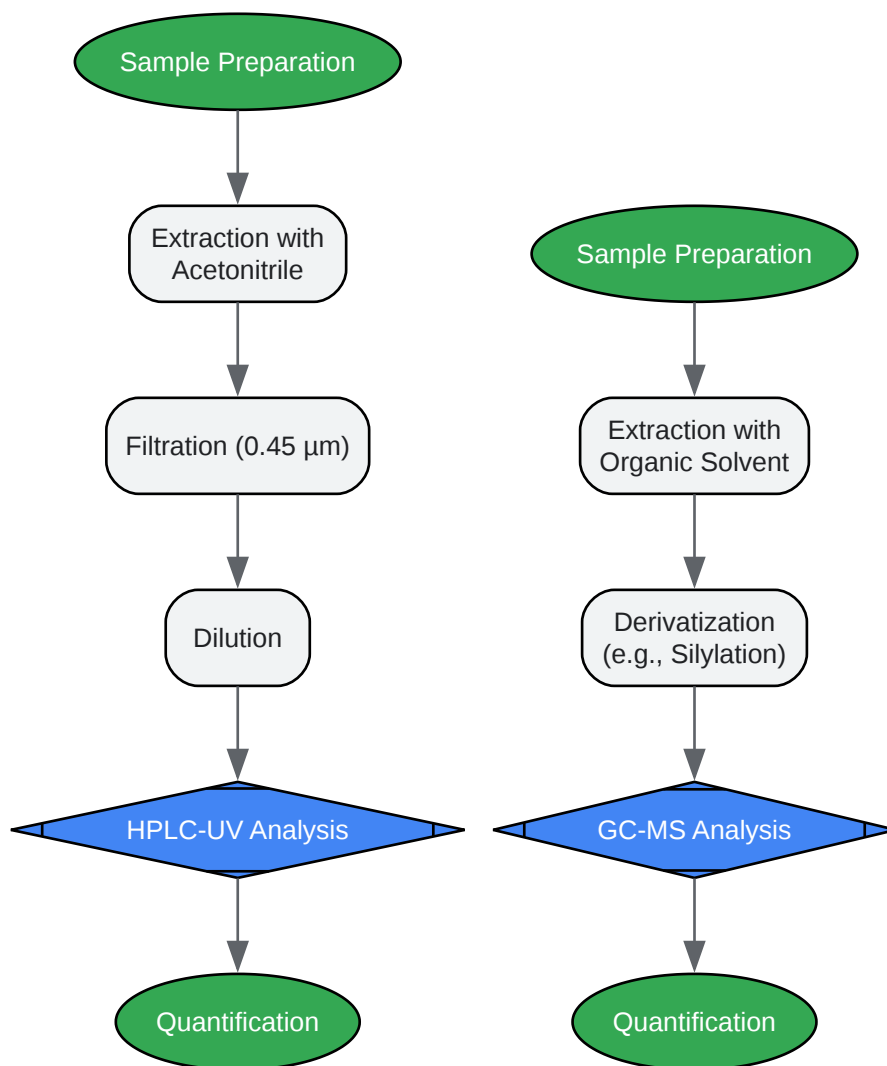
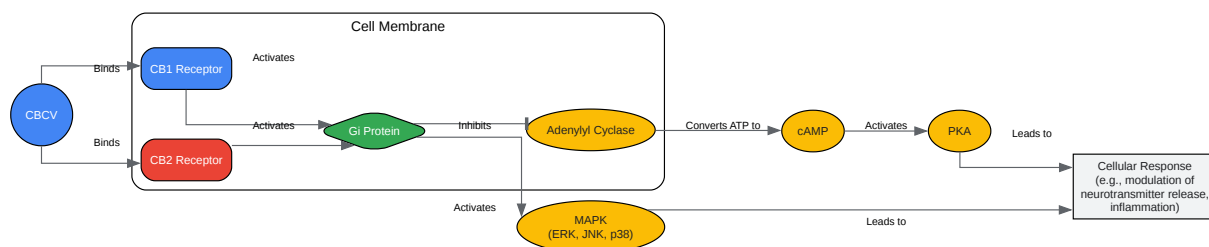
## Quantitative Data Summary

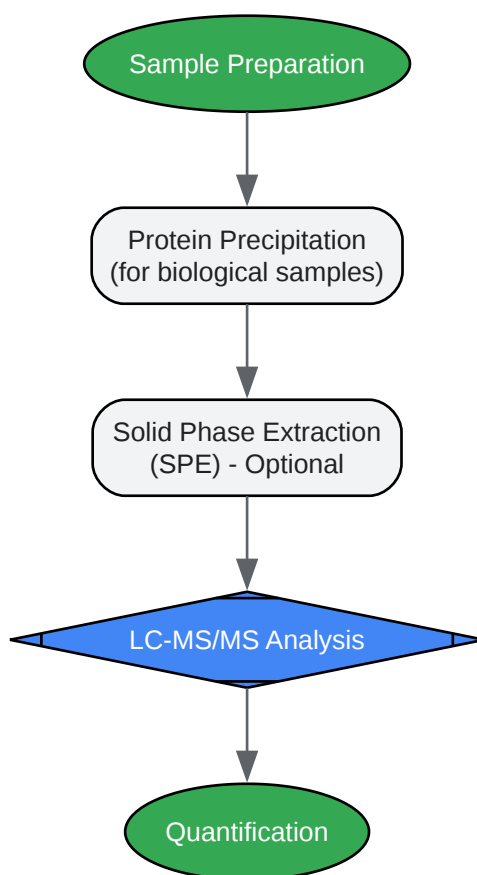
The concentration of CBCV can vary significantly depending on the *Cannabis sativa* chemovar. The following table summarizes representative quantitative data for CBCV and its close analog CBC in different plant materials.

Cannabis Chemovar/Stra in	CBCV Content (mg/g or % w/w)	CBC Content (mg/g or % w/w)	Analytical Method	Reference
CTL-H01.H3	Variable levels detected	0.23 mg/ml	HPLC-UV	<a href="#">[1]</a>
CTL-X02.H1	Not detected	0.12 mg/ml	HPLC-UV	<a href="#">[1]</a>
CTL-P01.H1	Variable levels detected	0.31 mg/ml	HPLC-UV	<a href="#">[1]</a>
CTL-G01.H8	Variable levels detected	0.28 mg/ml	HPLC-UV	<a href="#">[1]</a>
CTL-G03.H2	Variable levels detected	0.35 mg/ml	HPLC-UV	<a href="#">[1]</a>
Carmagnola AZ Ventura	Not explicitly quantified	0.02% w/w	RP-UHPLC	<a href="#">[2]</a>
C37	Not explicitly quantified	0.67% w/w (in leaves)	RP-UHPLC	<a href="#">[2]</a>
Five Commercial Cultivars (average)	6.3–114.9 µg/g	34.4–187.2 µg/g	HPLC	<a href="#">[3]</a>

## Signaling Pathway

CBCV, like other cannabinoids, is thought to exert its effects through interaction with the endocannabinoid system (ECS). While specific signaling pathways for CBCV are still under investigation, it is hypothesized to interact with cannabinoid receptors CB1 and CB2, which are G-protein coupled receptors (GPCRs). Activation of these receptors can modulate downstream signaling cascades, including the inhibition of adenylyl cyclase and the activation of mitogen-activated protein kinase (MAPK) pathways.[\[4\]](#)[\[5\]](#)





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